

Physical and chemical properties of ^{13}C labeled methyl paraben

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl Paraben- $^{13}\text{C}_6$

Cat. No.: B1147701

[Get Quote](#)

A Comprehensive Technical Guide to ^{13}C Labeled Methyl Paraben

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical and chemical properties of ^{13}C labeled methyl paraben. It is designed to be a valuable resource for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds in their work. This guide includes key quantitative data, detailed experimental protocols, and visual representations of relevant biological pathways and experimental workflows.

Introduction

^{13}C labeled methyl paraben is a stable, non-radioactive isotopically labeled version of methyl paraben, a widely used antimicrobial preservative in cosmetics, food, and pharmaceutical products.[1][2][3] The incorporation of the heavy isotope of carbon (^{13}C) into the methyl paraben molecule makes it an invaluable tool in a variety of research applications, particularly as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR) spectroscopy, Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS).[1] Its use as a tracer allows for the elucidation of metabolic pathways and pharmacokinetic profiles of parabens.[1]

Physical and Chemical Properties

The physical and chemical properties of ^{13}C labeled methyl paraben are largely comparable to those of its unlabeled counterpart. The primary difference lies in its molecular weight due to the presence of the ^{13}C isotope.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of both unlabeled and ^{13}C labeled methyl paraben for easy comparison.

Table 1: General Properties

| Property | Unlabeled Methyl Paraben | ^{13}C Labeled Methyl Paraben |
|-------------------|---|---|
| Chemical Name | Methyl 4-hydroxybenzoate | Methyl 4-hydroxybenzoate- $^{13}\text{C}_6$ |
| Synonyms | Methylparaben, Nipagin M | Methyl Paraben- $^{13}\text{C}_6$ |
| CAS Number | 99-76-3[3][4][5] | 1581694-95-2[6] |
| Molecular Formula | $\text{C}_8\text{H}_8\text{O}_3$ [2][3] | $^{13}\text{C}_6\text{C}_2\text{H}_8\text{O}_3$ [7] |
| Molecular Weight | 152.15 g/mol [4][8] | 158.10 g/mol [7][9] |
| Appearance | Colorless crystals or white crystalline powder[3][10] | Not specified, assumed to be similar to unlabeled |

Table 2: Physicochemical Properties

| Property | Value (for Unlabeled Methyl Paraben) |
|---------------------|--------------------------------------|
| Melting Point | 125-128 °C[4][5] |
| Boiling Point | 270-280 °C (decomposes)[4] |
| Solubility in Water | 2.5 g/L at 25 °C[8] |
| logP (o/w) | 1.96[8] |
| pKa | 8.15 at 20 °C[4] |

Table 3: Solubility in Organic Solvents (for Unlabeled Methyl Paraben at 25 °C)

| Solvent | Solubility (g/100 g) |
|----------------------|--|
| Methanol | 59[8] |
| Ethanol | 52[8] |
| Acetone | 64[8] |
| Propylene Glycol | 22[8] |
| Ether | 23[8] |
| Benzene | 0.7[8] |
| Carbon Tetrachloride | 0.1[8] |
| Peanut Oil | 0.5[8] |
| DMSO | 100 mg/mL (requires sonication and warming)[1] |

Table 4: ¹³C NMR Chemical Shifts (for Unlabeled Methyl Paraben in CDCl₃)

| Carbon Atom | Chemical Shift (ppm) |
|--|----------------------|
| C=O | 167.72 |
| C-OH | 160.62 |
| C-H (aromatic, ortho to -OH) | 115.39 |
| C-H (aromatic, ortho to -COOCH ₃) | 131.98 |
| C (aromatic, attached to -COOCH ₃) | 122.11 |
| -OCH ₃ | 52.12 |

Note: The chemical shifts for ¹³C labeled methyl paraben will be identical to the unlabeled compound. The key difference in the spectrum would be the significant enhancement of the signals from the labeled carbon atoms.

Experimental Protocols

This section provides detailed methodologies for key experiments involving ¹³C labeled methyl paraben.

Synthesis of ¹³C Labeled Methyl Paraben

While a specific, detailed, peer-reviewed protocol for the synthesis of ¹³C labeled methyl paraben was not readily available in the initial search, a general synthetic approach can be inferred from patent literature and general chemical knowledge. The synthesis typically involves the esterification of ¹³C-labeled p-hydroxybenzoic acid with methanol.[\[11\]](#)[\[12\]](#)

General Esterification Protocol:

- **Reaction Setup:** In a round-bottom flask, combine ¹³C-labeled p-hydroxybenzoic acid and methanol in a molar ratio of approximately 1:2.5.[\[11\]](#)
- **Catalyst Addition:** Add a suitable acid catalyst, such as sulfuric acid or sodium hydrogen sulfate.[\[11\]](#)[\[12\]](#)
- **Reaction Conditions:** The reaction mixture is heated under reflux for several hours.[\[12\]](#) Microwave irradiation can also be employed to shorten the reaction time.[\[11\]](#)

- Work-up: After the reaction is complete, the excess methanol is removed by distillation. The reaction mixture is then neutralized with a weak base, such as sodium bicarbonate solution. [\[11\]](#)
- Purification: The crude product is then purified by filtration, washing with water, and drying to yield the final ^{13}C labeled methyl paraben.

^{13}C NMR Spectroscopy

The following is a general protocol for acquiring a ^{13}C NMR spectrum of ^{13}C labeled methyl paraben.

Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).

Sample Preparation:

- Dissolve an appropriate amount of ^{13}C labeled methyl paraben in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6).
- Transfer the solution to a standard 5 mm NMR tube.

Data Acquisition:

- Insert the sample into the spectrometer.
- Tune and match the probe for ^{13}C frequency.
- Set the appropriate spectral width and acquisition time.
- Adjust the receiver gain.
- Acquire the spectrum using a standard pulse program (e.g., zg). The number of scans will depend on the sample concentration.
- Process the acquired data by applying Fourier transformation, phase correction, and baseline correction.
- Reference the spectrum to the solvent peak (e.g., CDCl_3 at 77.16 ppm).

LC-MS/MS Analysis for Quantification in Biological Samples

This protocol outlines a general procedure for the quantification of ^{13}C labeled methyl paraben, often used as an internal standard for the analysis of unlabeled methyl paraben in biological matrices.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Instrumentation: A liquid chromatography system coupled to a tandem mass spectrometer (LC-MS/MS).

Sample Preparation (Solid-Phase Extraction - SPE):[\[13\]](#)

- Spike the biological sample (e.g., plasma, urine) with a known concentration of ^{13}C labeled methyl paraben as an internal standard.
- Precondition an SPE cartridge (e.g., Oasis HLB) with methanol and water.[\[13\]](#)
- Load the sample onto the cartridge.
- Wash the cartridge with water to remove interferences.
- Elute the analyte and internal standard with methanol.
- Evaporate the eluate to dryness and reconstitute in the mobile phase.

LC Conditions:[\[16\]](#)

- Column: A C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient of water and an organic solvent (e.g., methanol or acetonitrile), often with an additive like formic acid or acetic acid to improve peak shape.
- Flow Rate: Typically in the range of 0.2-0.5 mL/min.
- Injection Volume: 5-20 μL .

MS/MS Conditions:[\[15\]](#)

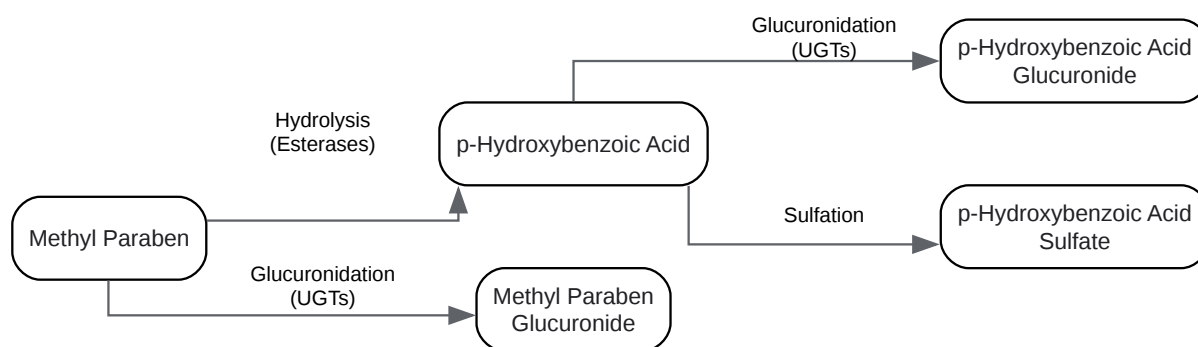
- Ionization Mode: Electrospray ionization (ESI) in negative mode is often used.
- Multiple Reaction Monitoring (MRM): Monitor specific precursor-to-product ion transitions for both unlabeled methyl paraben and the ^{13}C labeled internal standard. This provides high selectivity and sensitivity.
- Optimization: Optimize MS parameters such as capillary voltage, cone voltage, and collision energy for each analyte.

Signaling Pathways and Metabolism

Methyl paraben, and by extension its ^{13}C labeled counterpart when used as a tracer, is known to interact with biological systems. Understanding its metabolic fate and signaling effects is crucial for interpreting experimental data.

Metabolism of Methyl Paraben

The primary metabolic pathway for methyl paraben involves two main steps: hydrolysis and glucuronidation.^{[17][18]}

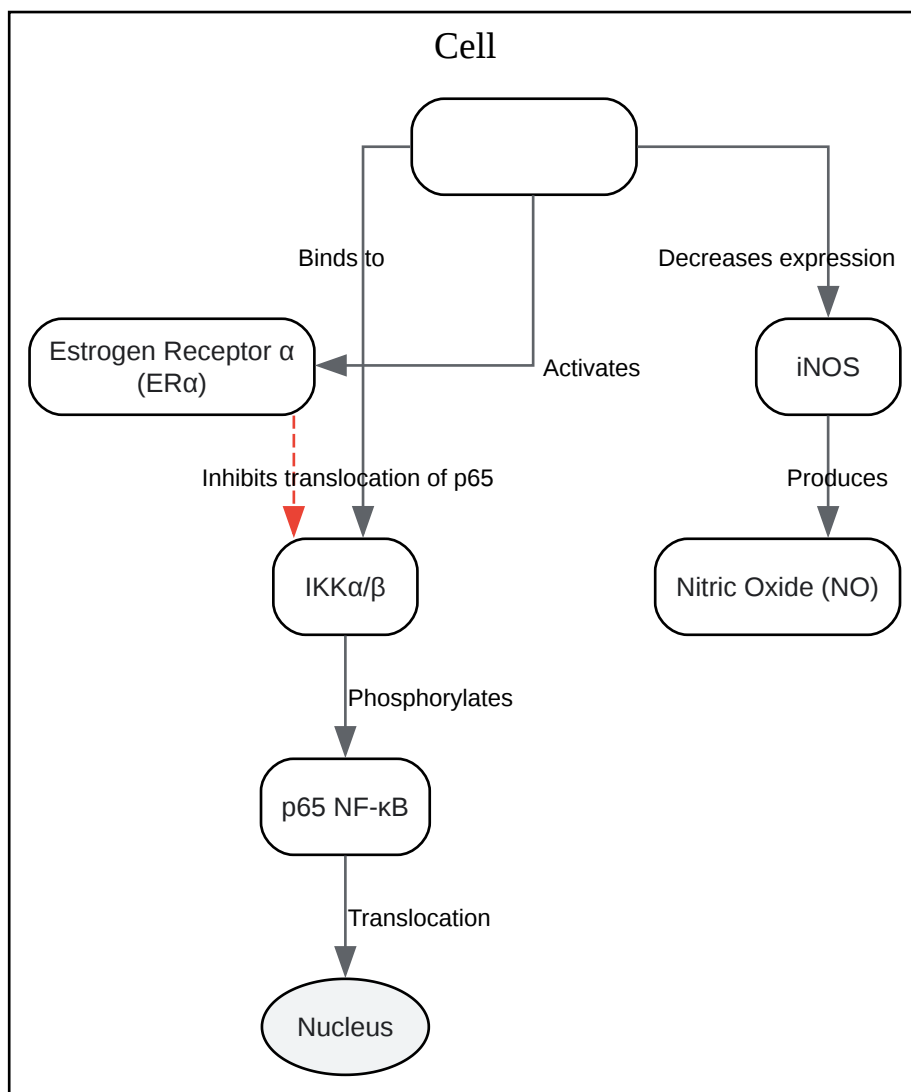


[Click to download full resolution via product page](#)

Caption: Metabolic pathway of methyl paraben.

Estrogenic Signaling Pathway of Methyl Paraben

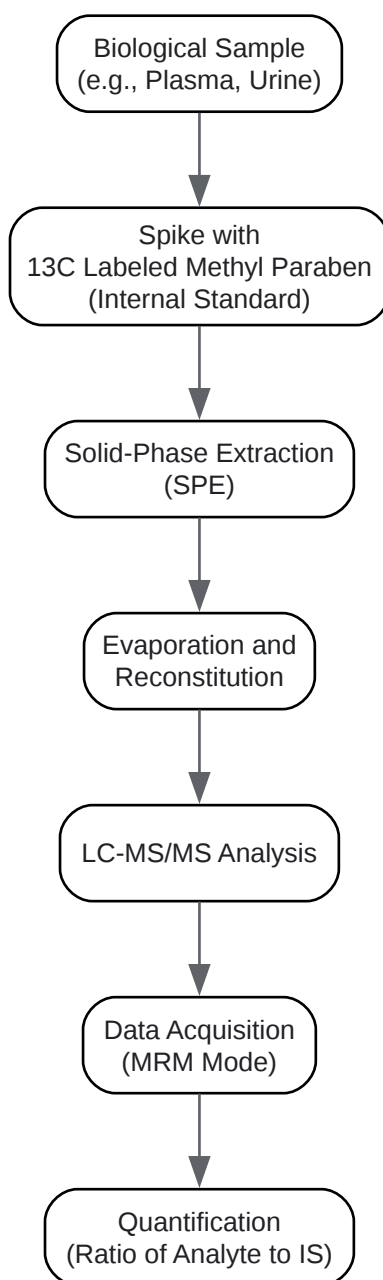
Methyl paraben is known to exhibit weak estrogenic activity by interacting with estrogen receptors (ERs) and modulating downstream signaling pathways, such as the NF- κ B pathway.

[\[19\]](#)[\[20\]](#)[Click to download full resolution via product page](#)

Caption: Estrogenic signaling of methyl paraben.

Experimental Workflow Visualization

The following diagram illustrates a typical experimental workflow for the analysis of methyl paraben in a biological sample using ¹³C labeled methyl paraben as an internal standard.



[Click to download full resolution via product page](#)

Caption: LC-MS/MS analytical workflow.

Conclusion

¹³C labeled methyl paraben is a critical tool for researchers in various scientific disciplines. Its stability and the wealth of analytical techniques available for its detection and quantification make it an ideal internal standard and tracer. This guide provides essential data and protocols to facilitate its effective use in experimental settings. As research into the biological effects and

environmental fate of parabens continues, the role of isotopically labeled standards like ^{13}C labeled methyl paraben will undoubtedly become even more significant.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Methylparaben: What is it and where is it used? [drugs.com]
- 3. Methylparaben - Wikipedia [en.wikipedia.org]
- 4. Methylparaben CAS#: 99-76-3 [m.chemicalbook.com]
- 5. Methylparaben | 99-76-3 [chemicalbook.com]
- 6. Methyl Paraben- $^{13}\text{C}_6$ | CAS 1581694-95-2 | LGC Standards [lgcstandards.com]
- 7. Methyl paraben (methyl 4-hydroxybenzoate) (ring- $^{13}\text{C}_6$, 99%) 1 mg/mL in methanol - Cambridge Isotope Laboratories, CLM-8249-1.2 [isotope.com]
- 8. Methylparaben | $\text{C}_8\text{H}_8\text{O}_3$ | CID 7456 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. biocompare.com [biocompare.com]
- 10. METHYL PARABEN - Ataman Kimya [atamanchemicals.com]
- 11. CN103030565A - Synthesis process of methylparaben - Google Patents [patents.google.com]
- 12. ijfans.org [ijfans.org]
- 13. Frontiers | An LC-MS/MS method for quantitation of methylparaben, benzophenone, and pharmaceutical compounds from domestic wastewater [frontiersin.org]
- 14. researchgate.net [researchgate.net]
- 15. Determination of Parabens and Their Metabolites in Seminal Plasma from Chinese Men by Ultra High Performance Liquid Chromatography Tandem Mass Spectrometry (UPLC-MS/MS) - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Development and validation of a new method for determination of methylparaben in Iran market infant formulae by HPLC - PMC [pmc.ncbi.nlm.nih.gov]

- 17. Metabolism of parabens (4-hydroxybenzoic acid esters) by hepatic esterases and UDP-glucuronosyltransferases in man - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. researchgate.net [researchgate.net]
- 19. Methylparaben-induced regulation of estrogenic signaling in human neutrophils - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Physical and chemical properties of ¹³C labeled methyl paraben]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1147701#physical-and-chemical-properties-of-13c-labeled-methyl-paraben]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com